

Personal protective equipment for handling trans-2-Phenyl-1-cyclohexanol

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Compound of Interest

Compound Name: *trans-2-Phenyl-1-cyclohexanol*

Cat. No.: B1200244

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Essential Safety and Handling Guide for trans-2-Phenyl-1-cyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **trans-2-Phenyl-1-cyclohexanol**, ensuring the well-being of laboratory personnel and adherence to safety protocols.

Personal Protective Equipment (PPE)

When handling **trans-2-Phenyl-1-cyclohexanol**, the following personal protective equipment is essential to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye Protection	Eyeshields or safety glasses with side-shields
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)
Respiratory Protection	Type N95 (US) or equivalent dust mask
Body Protection	Laboratory coat

Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized operational procedure is critical to safely manage **trans-2-Phenyl-1-cyclohexanol** in a laboratory setting.

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.
 - Confirm that an eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before commencing work.
- Donning PPE:
 - Put on a laboratory coat.
 - Wear appropriate chemical-resistant gloves.
 - Fit and wear a Type N95 respirator.
 - Put on eyeshields for eye protection.
- Handling the Compound:
 - Avoid the formation of dust and aerosols.[\[1\]](#)
 - Do not breathe vapors, mist, or gas.[\[1\]](#)
 - Prevent contact with skin and eyes.[\[1\]](#)
 - Weigh and transfer the solid compound carefully to minimize dust generation.
- In Case of Exposure:
 - Skin Contact: Immediately wash off with soap and plenty of water and consult a physician.
[\[1\]](#)

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting.[\[1\]](#)

Disposal Plan: Waste Management Protocol

Proper disposal of **trans-2-Phenyl-1-cyclohexanol** and its containers is crucial to prevent environmental contamination and comply with regulations.

- Waste Segregation:
 - Collect waste **trans-2-Phenyl-1-cyclohexanol** in a designated, labeled, and sealed container.
 - Do not mix with other waste streams unless compatible.
- Container Management:
 - Use a suitable, closed container for disposal.[\[1\]](#)
- Disposal Route:
 - Dispose of the chemical waste in accordance with local, state, and federal regulations.
 - Contact a licensed professional waste disposal service to arrange for pickup and disposal.
 - Do not allow the chemical to enter drains.[\[1\]](#)

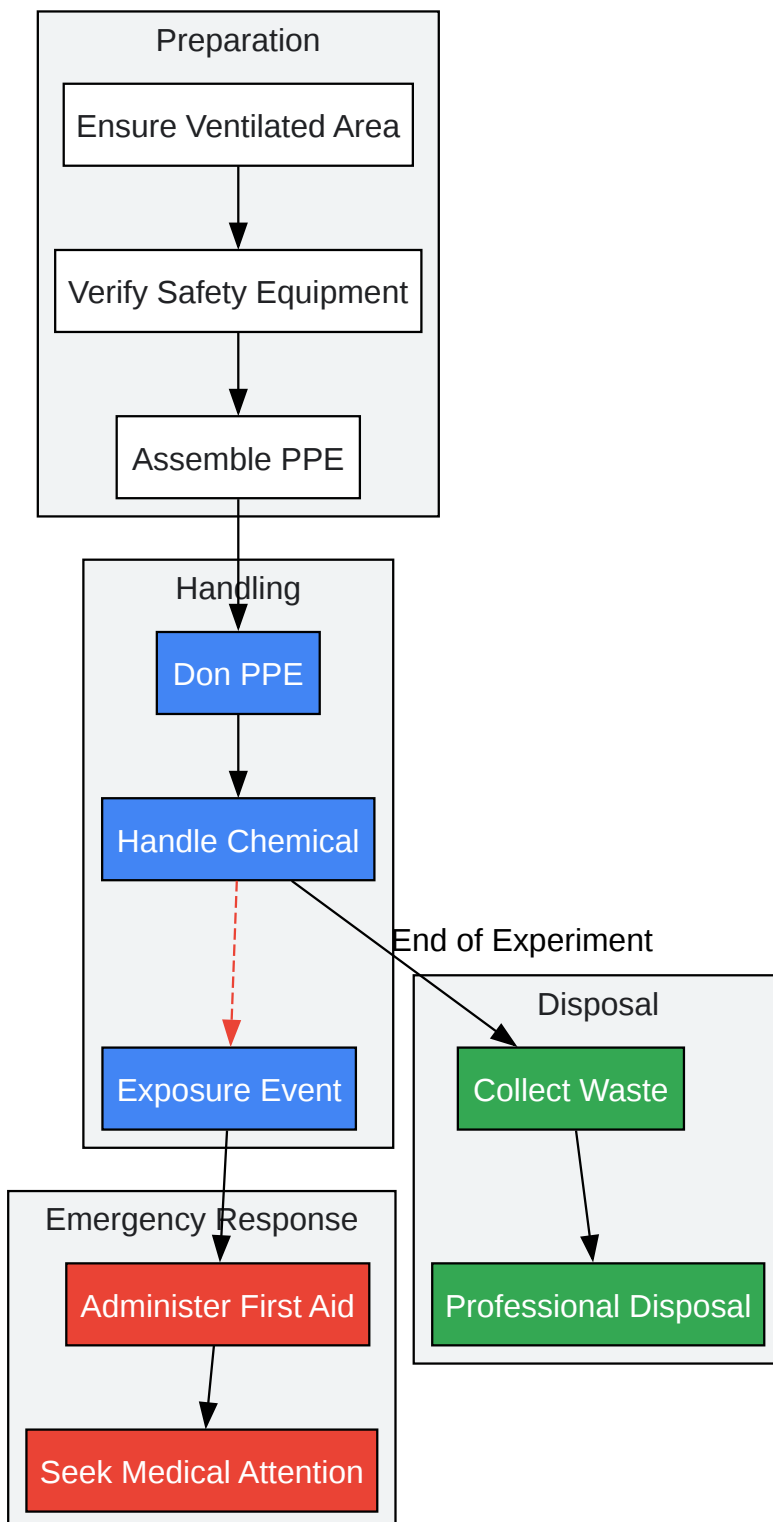
Quantitative Data Summary

The following table summarizes key quantitative data for **trans-2-Phenyl-1-cyclohexanol**.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O
Molecular Weight	176.25 g/mol [2][3]
Appearance	Solid[2]
Melting Point	53-55 °C (lit.)[2] / 63-66 °C (lit.)
Boiling Point	152-155 °C/16 mmHg (lit.)[2] / 276-281 °C (lit.)
Flash Point	113 °C - closed cup[2]
CAS Number	2362-61-0[2][3] / 98919-68-7

Experimental Workflow

Workflow for Handling and Disposal of trans-2-Phenyl-1-cyclohexanol



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Caption: Logical workflow for the safe handling and disposal of **trans-2-Phenyl-1-cyclohexanol**.

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